

Personal protective equipment for handling Creosol-d4

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Compound of Interest

Compound Name: Creosol-d4

Cat. No.: B1482690

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Essential Safety and Handling Guide for Creosol-d4

This guide provides immediate and essential safety and logistical information for handling **Creosol-d4** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Quantitative Data

Creosol-d4 is a deuterated form of Creosol. While specific data for **Creosol-d4** is limited, the safety profile is expected to be very similar to its non-deuterated counterpart, Creosol. The following data is for Creosol and should be used as a primary reference for safety protocols.

Quantitative Data for Creosol[1]

Property	Value
Molecular Formula	C ₈ H ₁₀ O ₂
Molecular Weight	138.16 g/mol
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)
Aquatic Toxicity	Acute Category 1, Chronic Category 1 (Very toxic to aquatic life with long lasting effects)
Storage Temperature	-20°C (powder) or -80°C (in solvent)

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

When handling **Creosol-d4**, it is mandatory to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

- Eye Protection: Wear safety goggles with side-shields.[1] If there is a splash hazard, a face shield should also be worn.

- Hand Protection: Use protective, chemical-resistant gloves.[1] Butyl rubber gloves are a suitable option.[2]
- Body Protection: Wear impervious clothing, such as a lab coat or a chemical-resistant suit, to prevent skin contact.[1]
- Respiratory Protection: Use a suitable respirator if working in an area with inadequate ventilation or when there is a risk of aerosol formation.[1]

Operational Plan: Handling Creosol-d4

This section provides a step-by-step guide for the safe handling of **Creosol-d4**.

3.1. Pre-Operational Checks

- Verify Emergency Equipment: Ensure that a safety shower and an eye wash station are accessible and in working order.[1]
- Check Ventilation: Confirm that the work area, preferably a fume hood, has adequate exhaust ventilation.[1]
- Assemble PPE: Put on all required personal protective equipment as detailed in Section 2.
- Review Safety Data Sheet (SDS): Before starting any work, review the SDS for Creosol.

3.2. Step-by-Step Handling Procedure

- Transfer: Conduct all transfers and manipulations of **Creosol-d4** within a certified chemical fume hood to avoid inhalation of any dust or aerosols.
- Avoid Contact: Prevent direct contact with eyes, skin, and clothing.[1]
- Portioning: If portioning the compound, use tools and equipment that can be easily decontaminated or disposed of as hazardous waste.
- Labeling: Ensure all containers holding **Creosol-d4** are clearly and accurately labeled.

3.3. Post-Handling Procedure

- Decontamination: Clean the work area and any equipment used with an appropriate solvent.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, according to the disposal plan in Section 4.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.
[\[1\]](#)

Disposal Plan

Creosol-d4 and any materials contaminated with it must be disposed of as hazardous waste.

4.1. Waste Segregation

- Solid Waste: Collect any solid **Creosol-d4** waste, contaminated gloves, wipes, and other disposable materials in a dedicated, labeled hazardous waste container.
- Liquid Waste: If **Creosol-d4** is in a solvent, it should be collected in a labeled, sealed container for halogen-free organic solvent waste, unless the solvent itself is halogenated.[\[3\]](#)

4.2. Labeling

- All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**Creosol-d4**".

4.3. Storage

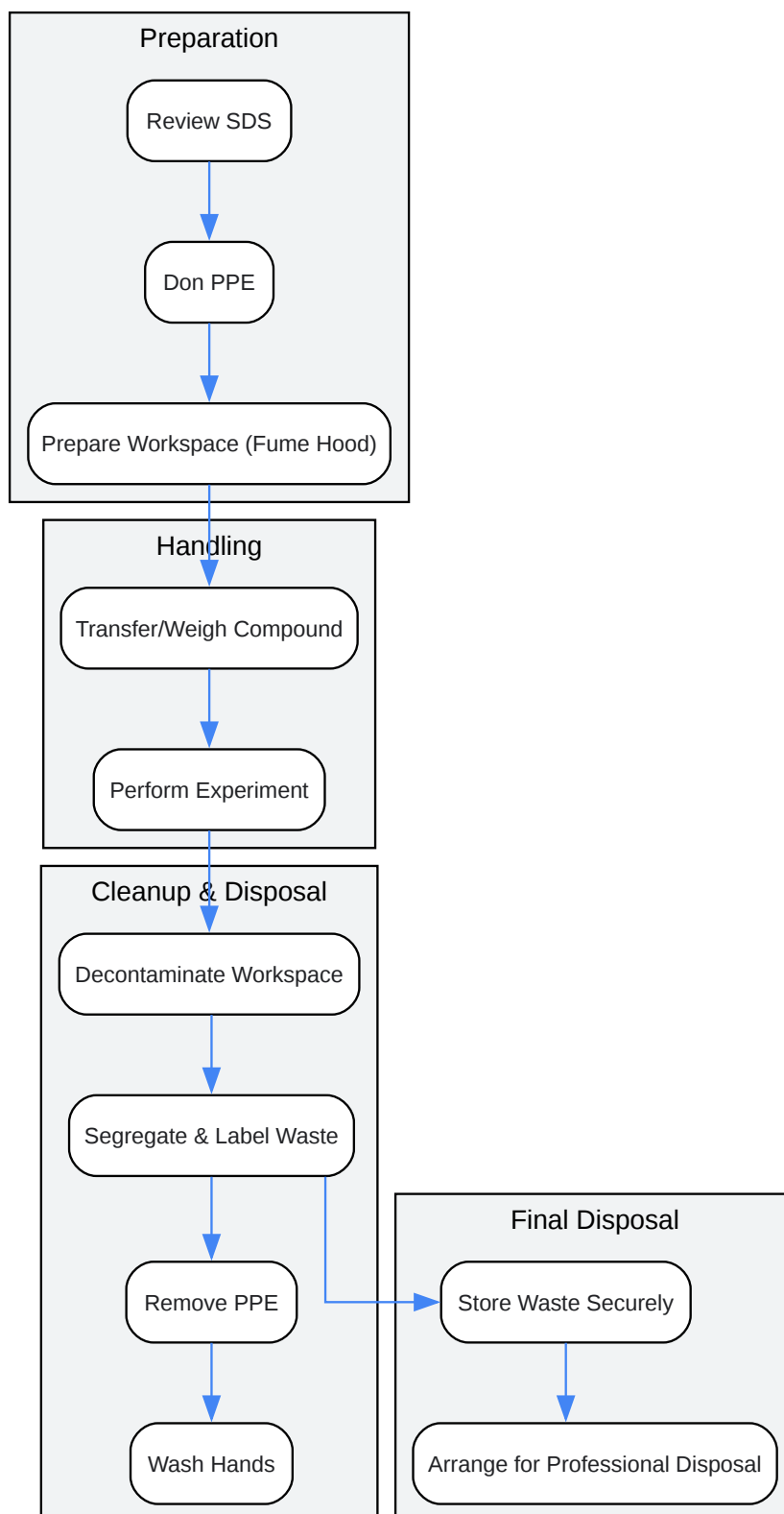
- Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.

4.4. Final Disposal

- Arrange for the collection and disposal of the hazardous waste through an approved waste disposal company, in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)

Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **Creosol-d4**.



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Caption: Workflow for safe handling and disposal of **Creosol-d4**.

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